

2,3-Difluoro-6-(trifluoromethyl)aniline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Difluoro-6-(trifluoromethyl)aniline

Cat. No.: B039473

[Get Quote](#)

Technical Data for 2,3-Difluoro-6-(trifluoromethyl)aniline

For researchers, scientists, and professionals in drug development, precise molecular information is foundational. This guide provides the core physicochemical properties of **2,3-Difluoro-6-(trifluoromethyl)aniline**, a fluorinated aniline derivative of interest in synthetic chemistry and materials science.

Molecular Formula and Weight

The fundamental identifying characteristics of **2,3-Difluoro-6-(trifluoromethyl)aniline** are its molecular formula and weight. These have been determined to be $C_7H_4F_5N$ with a molecular weight of approximately 197.11 g/mol .^{[1][2]} This data is crucial for stoichiometric calculations in reaction synthesis and for analytical characterization.

A summary of these key identifiers is presented in the table below for quick reference.

Identifier	Value
Chemical Name	2,3-Difluoro-6-(trifluoromethyl)aniline
CAS Number	124185-34-8
Molecular Formula	C7H4F5N
Molecular Weight	197.11 g/mol [1][2]
Alternate Molecular Weight	197.10500 g/mol [3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 124185-34-8 | 2,3-DIFLUORO-6-(TRIFLUOROMETHYL)ANILINE - Alachem Co., Ltd. [alachem.co.jp]
- 2. axel.as-1.co.jp [axel.as-1.co.jp]
- 3. 2,3-DIFLUORO-6-(TRIFLUOROMETHYL)ANILINE - 生产厂家：达阳化工（杭州）有限公司 - 化源网 [m.chemsrc.com]
- To cite this document: BenchChem. [2,3-Difluoro-6-(trifluoromethyl)aniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039473#2-3-difluoro-6-trifluoromethyl-aniline-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com